

Application Notes and Protocols for 2-[2-(Dimethylamino)ethoxy]benzonitrile

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Compound of Interest

Compound Name: 2-[2-(Dimethylamino)ethoxy]benzonitrile

Cat. No.: B1279309

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For Researchers, Scientists, and Drug Development Professionals

These guidelines provide detailed procedures for the safe handling, storage, and use of **2-[2-(Dimethylamino)ethoxy]benzonitrile** (CAS No. 206261-63-4). Adherence to these protocols is crucial to ensure personnel safety and maintain the integrity of the compound for research and development purposes.

Compound Information

Property	Value
Chemical Name	2-[2-(Dimethylamino)ethoxy]benzonitrile
CAS Number	206261-63-4
Molecular Formula	C ₁₁ H ₁₄ N ₂ O
Molecular Weight	190.25 g/mol
Purity	98%
Physical State	Not available
Boiling Point	Not available
Melting Point	Not available
Solubility	Not available
Chemical Stability	Stable under recommended temperatures and pressures. [1]
Incompatible Materials	Strong oxidizing agents. [1]
Hazardous Decomposition	Carbon oxides, Nitrogen oxides. [1]

Hazard Identification and Safety Precautions

GHS Classification:

- Skin irritation (Category 2)[\[1\]](#)
- Eye irritation (Category 2A)[\[1\]](#)
- Specific target organ toxicity - single exposure (Category 3), Respiratory system[\[1\]](#)

Signal Word: Warning[\[1\]](#)

Hazard Statements:

- H315: Causes skin irritation.[\[1\]](#)

- H319: Causes serious eye irritation.[\[1\]](#)
- H335: May cause respiratory irritation.[\[1\]](#)

Precautionary Statements:

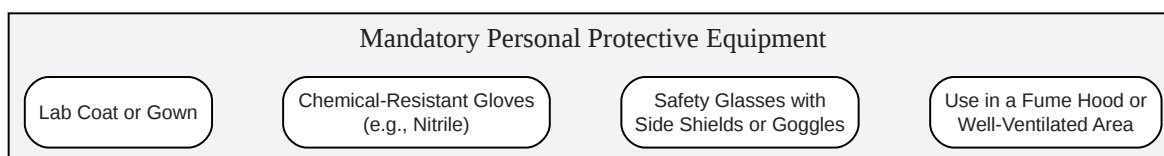
- Prevention:
 - P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[\[1\]](#)
 - P264: Wash skin thoroughly after handling.[\[1\]](#)
 - P271: Use only outdoors or in a well-ventilated area.[\[1\]](#)
 - P280: Wear protective gloves/protective clothing/eye protection/face protection.[\[1\]](#)
- Response:
 - P302+P352: IF ON SKIN: Wash with plenty of soap and water.[\[1\]](#)
 - P304+P340: IF INHALED: Remove to fresh air and keep at rest in a position comfortable for breathing.[\[1\]](#)
 - P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[\[1\]](#)
 - P312: Call a poison center or doctor if you feel unwell.[\[1\]](#)
 - P332+P313: If skin irritation occurs: Get medical advice/attention.[\[1\]](#)
 - P337+P313: If eye irritation persists: Get medical advice/attention.[\[1\]](#)
 - P362: Take off contaminated clothing and wash before reuse.[\[1\]](#)
- Storage:
 - P403+P233: Store in a well-ventilated place. Keep container tightly closed.[\[1\]](#)
 - P405: Store locked up.[\[1\]](#)

- Disposal:
 - P501: Dispose of contents/container to an approved waste disposal plant.[1]

Experimental Protocols

Personal Protective Equipment (PPE)

A comprehensive assessment of the risks associated with handling **2-[2-(Dimethylamino)ethoxy]benzonitrile** should be conducted before commencing any work. The following diagram outlines the mandatory PPE.



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Caption: Mandatory Personal Protective Equipment (PPE).

Handling Protocol

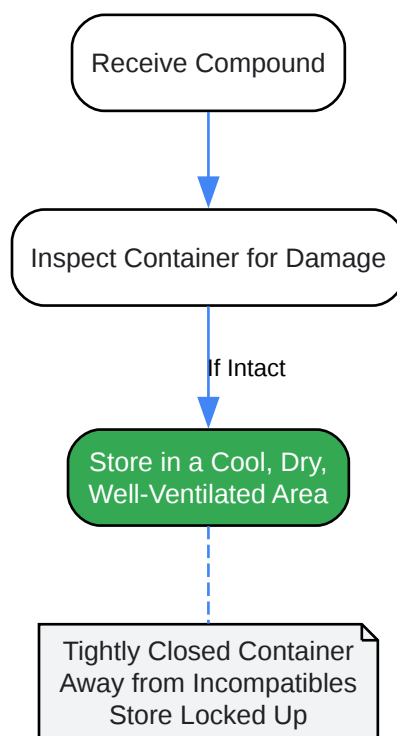
- Preparation:
 - Ensure a chemical fume hood is operational and available.
 - Verify that an emergency eyewash station and safety shower are accessible.
 - Gather all necessary PPE as outlined in the diagram above.
 - Prepare a designated and clearly labeled workspace for handling the compound.
- Compound Handling:
 - Work exclusively within a certified chemical fume hood to avoid inhalation of any dust or vapors.[1]

- Wear appropriate PPE at all times.
- Avoid direct contact with skin and eyes.^[1]
- Wash hands thoroughly after handling, even if gloves were worn.^[1]
- Do not eat, drink, or smoke in the handling area.

Storage Protocol

- Store in a tightly-closed container when not in use.^[1]
- Keep in a cool, dry, and well-ventilated area.^{[1][2]}
- Store away from incompatible substances, such as strong oxidizing agents.^[1]
- The storage area should be secure and accessible only to authorized personnel.^[1]
- Avoid sources of ignition.^[1]

The following diagram illustrates the correct storage procedure.

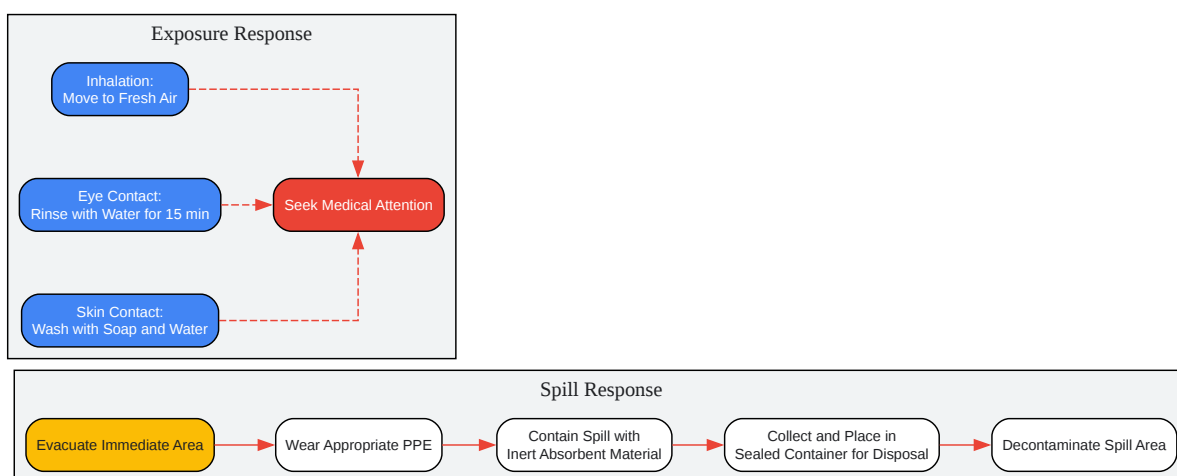


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Caption: Proper storage protocol for the compound.

Spill and Emergency Procedures

In the event of a spill or exposure, follow the procedures outlined below.



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Caption: Spill and exposure emergency procedures.

First Aid Measures:

- General Advice: Immediately remove any clothing contaminated by the product. Consult a physician and show this safety data sheet.[1]

- If on Skin: Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention.[1]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[1]
- If Inhaled: Remove to fresh air and keep at rest in a position comfortable for breathing. Call a poison center or doctor if you feel unwell.[1]
- If Swallowed: Consult a physician.

Waste Disposal

Dispose of contents and containers in accordance with local, regional, and national regulations. Consult with your institution's environmental health and safety office for specific guidance. Do not dispose of down the drain or into the environment.[1]

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References

- 1. aksci.com [aksci.com]
- 2. 206261-63-4 2-[2-(Dimethylamino)ethoxy]benzonitrile AKSci 5380AJ [aksci.com]
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